

An In-Depth Technical Guide to 5-Bromo-2-iodo-4-methylaniline

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Compound of Interest

Compound Name: 5-Bromo-2-iodo-4-methylaniline

Cat. No.: B1450184

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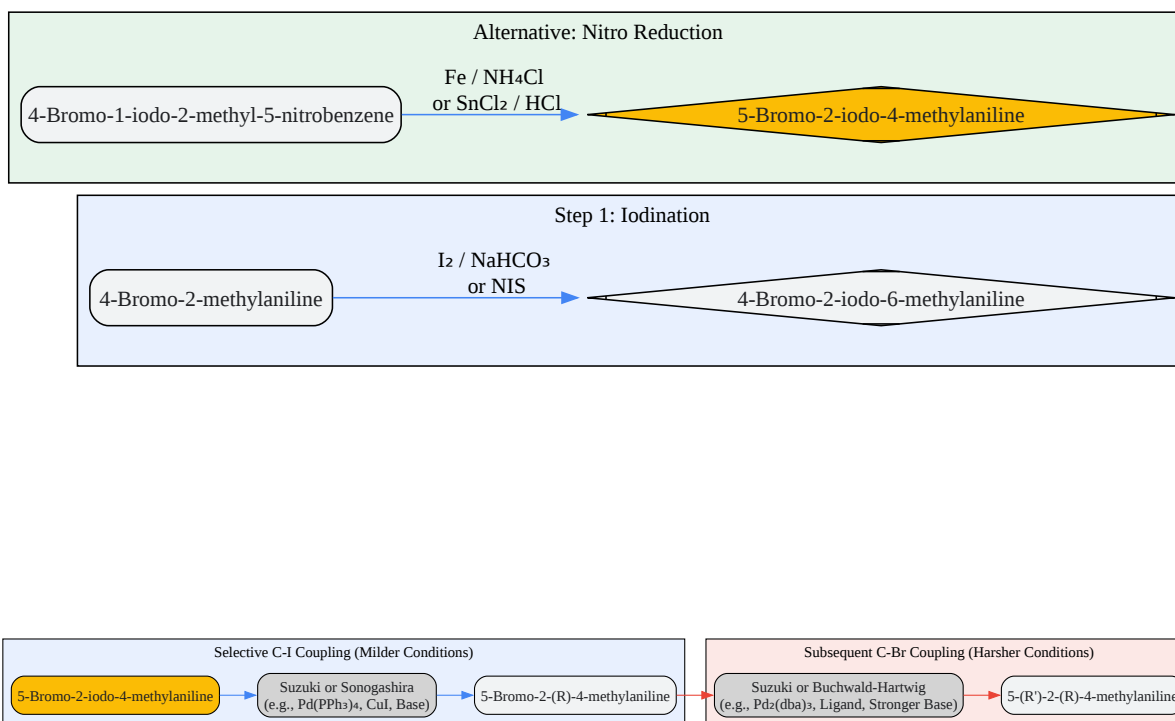
Abstract

5-Bromo-2-iodo-4-methylaniline is a highly functionalized aromatic intermediate of significant interest to the pharmaceutical, agrochemical, and materials science sectors. Its unique substitution pattern, featuring an amine directing group and two distinct halogens (bromine and iodine), offers a versatile platform for complex molecular engineering. The differential reactivity of the carbon-iodine and carbon-bromine bonds in metal-catalyzed cross-coupling reactions allows for selective, sequential functionalization, making it a valuable building block in multi-step syntheses. This guide provides a comprehensive overview of its chemical properties, a plausible synthetic route, an analysis of its reactivity, and established protocols for its application, grounded in established chemical principles and supported by relevant literature.

Introduction: The Strategic Value of Polysubstituted Anilines

In the landscape of modern organic synthesis, the efficiency and precision of molecular construction are paramount. Halogenated anilines serve as foundational synthons, providing robust and predictable handles for forming new carbon-carbon and carbon-heteroatom bonds. [1] The compound **5-Bromo-2-iodo-4-methylaniline** (CAS No. 1643156-27-7) exemplifies a class of "multi-tool" intermediates. Its structure is primed for regioselective chemistry, a critical feature for minimizing steps in the synthesis of Active Pharmaceutical Ingredients (APIs) and other high-value organic materials. [2] This guide aims to consolidate the known and inferred

technical data for this compound, offering researchers and development professionals a practical reference for its use.



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References

- 1. benchchem.com [benchchem.com]
- 2. 5-Bromo-4-iodo-2-methylaniline - PMC [pmc.ncbi.nlm.nih.gov]

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